

Ro 04-5595 hydrochloride solubility in DMSO and water

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Compound of Interest

Compound Name: Ro 04-5595 hydrochloride

Cat. No.: B070903

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Technical Support Center: Ro 04-5595 Hydrochloride

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **Ro 04-5595 hydrochloride**.

Frequently Asked Questions (FAQs) & Troubleshooting

1. How should I dissolve **Ro 04-5595 hydrochloride**?

Ro 04-5595 hydrochloride has different solubility limits in common laboratory solvents. For consistent results, it is recommended to prepare a fresh solution for each experiment or use a properly stored stock solution.

- For DMSO stock solutions: **Ro 04-5595 hydrochloride** is soluble in DMSO at concentrations up to 100 mM.^[1] To prepare a stock solution, add the appropriate volume of DMSO to your vial of **Ro 04-5595 hydrochloride**. To aid dissolution, sonication is recommended.^[2]
- For aqueous solutions: The compound is soluble in water up to 15 mM.^[1] As with DMSO, sonication can assist in dissolving the compound.^[2] It's important to note that the pH of the solution can affect solubility.

2. My **Ro 04-5595 hydrochloride** is not dissolving completely. What should I do?

If you are having trouble dissolving the compound, consider the following:

- **Concentration:** Ensure you have not exceeded the solubility limit in your chosen solvent (see solubility data below).
- **Sonication:** As recommended by some suppliers, sonicating the solution can help break up any clumps and aid dissolution.^[2]
- **Warming:** Gently warming the solution may increase solubility. However, be cautious as excessive heat can degrade the compound.
- **pH Adjustment:** For aqueous solutions, adjusting the pH may improve solubility.

3. What are the recommended storage conditions for **Ro 04-5595 hydrochloride**?

Proper storage is crucial to maintain the stability and activity of the compound.

- **Powder:** The solid form of **Ro 04-5595 hydrochloride** should be stored desiccated at +4°C for short-term storage or at -20°C for long-term storage (up to 2 years).^{[1][3]}
- **DMSO Solutions:** Stock solutions in DMSO can be stored at 4°C for up to 2 weeks or at -80°C for up to 6 months.^[3]
- **Aqueous Solutions:** It is generally recommended to prepare aqueous solutions fresh for each experiment. If short-term storage is necessary, store at 4°C and use as soon as possible.

4. I see precipitation in my stock solution after storage. Is it still usable?

Precipitation upon storage, especially at low temperatures, can occur. If you observe this:

- Gently warm the solution to room temperature.
- Vortex or sonicate the solution to try and redissolve the precipitate.
- If the precipitate does not go back into solution, it is recommended to discard it and prepare a fresh stock solution to ensure accurate dosing.

5. Can I use **Ro 04-5595 hydrochloride** for in vivo studies?

Yes, **Ro 04-5595 hydrochloride** has been used in in vivo studies with rodents. The appropriate formulation and dosage will depend on the specific experimental design.

- Formulation: A common vehicle for in vivo administration involves a mixture of solvents to ensure solubility and biocompatibility. One suggested formulation is 5% DMSO, 30% PEG300, 5% Tween 80, and 60% saline/PBS.[2]
- Administration: Intraperitoneal (i.p.) injection is a common route of administration.[4]

Data Presentation

Solubility Data

Solvent	Maximum Solubility	Source
DMSO	100 mM	[1]
Water	15 mM	[1]
DMSO	< 36.83 mg/mL	[2]
Water	< 5.52 mg/mL	[2]
DMSO	10 mM	

Note: The molecular weight of **Ro 04-5595 hydrochloride** is 368.3 g/mol .[1]

Experimental Protocols

1. Preparation of a 10 mM Stock Solution in DMSO

- Weigh out the desired amount of **Ro 04-5595 hydrochloride** powder. For example, to make 1 mL of a 10 mM solution, you would need 3.683 mg of the compound.
- Add the appropriate volume of DMSO to the powder.
- Vortex the solution thoroughly.

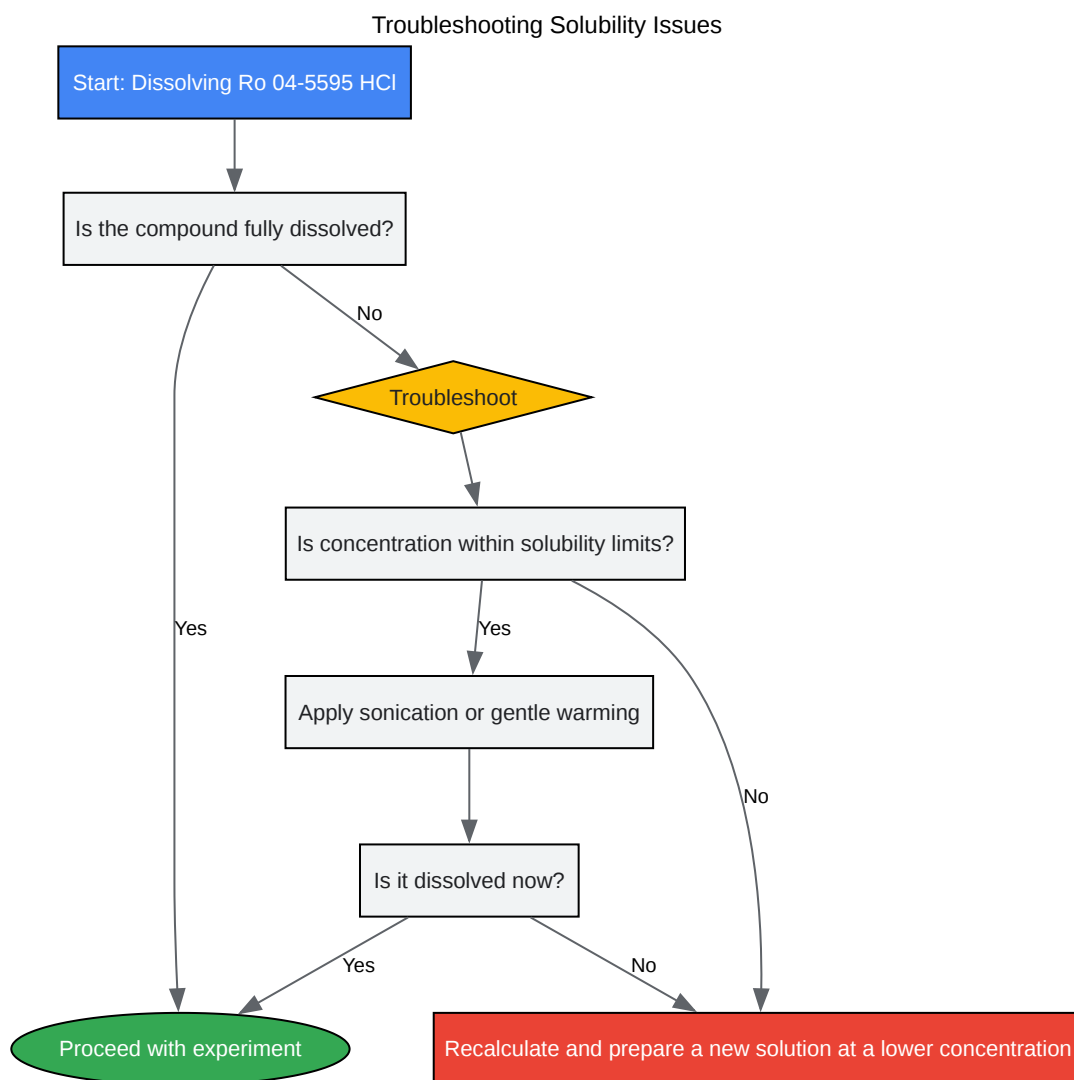
- If necessary, place the vial in a sonicator water bath for a few minutes to ensure complete dissolution.
- Store the stock solution at -20°C or -80°C for long-term use.

2. In Vivo Administration in Mice

This protocol is a general guideline and may need to be adapted for specific experimental needs.

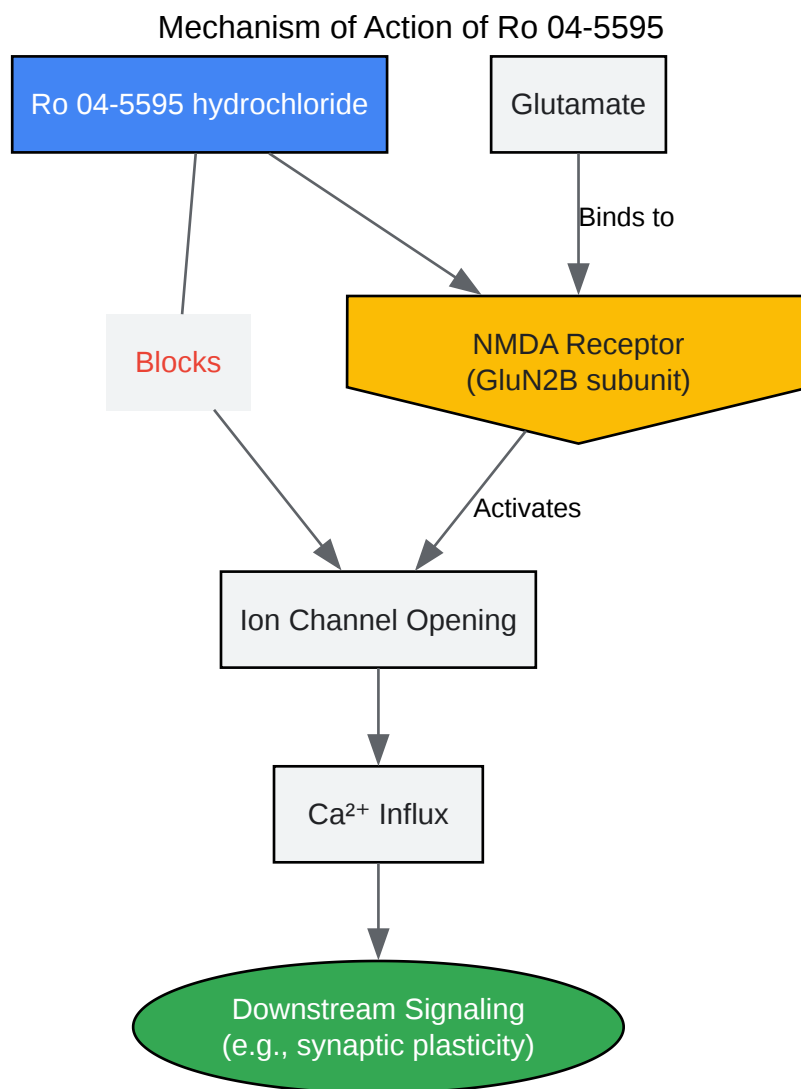
- Preparation of Dosing Solution:
 - Prepare a stock solution of **Ro 04-5595 hydrochloride** in DMSO (e.g., 40 mg/mL).[2]
 - For a final dosing solution, a vehicle of 5% DMSO, 30% PEG300, 5% Tween 80, and 60% saline can be used.[2]
 - To prepare the final solution, take the required volume of the DMSO stock and mix it with PEG300 until clear. Then add Tween 80 and finally the saline.
- Dosing:
 - **Ro 04-5595 hydrochloride** has been administered to mice via intraperitoneal (i.p.) injection at doses ranging from 5-20 mg/kg.[4]
 - The injection is typically given 30 minutes before the experimental procedure.[4]

Visualizations



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Caption: A decision tree for troubleshooting solubility issues with **Ro 04-5595 hydrochloride**.



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Caption: Simplified signaling pathway showing **Ro 04-5595 hydrochloride** as a GluN2B-selective NMDA receptor antagonist.

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References

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